

Personal protective equipment for handling RS 67506 hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RS 67506 hydrochloride

Cat. No.: B1662567

[Get Quote](#)

Essential Safety and Handling Guide for RS 67506 Hydrochloride

This document provides crucial safety, handling, and disposal protocols for **RS 67506 hydrochloride**, a potent and selective 5-HT₄ partial agonist. The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment. Adherence to these guidelines is critical to minimize exposure and mitigate potential health risks.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **RS 67506 hydrochloride** is not publicly available. The information provided herein is synthesized from supplier data and established best practices for handling potent neuroactive compounds. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **RS 67506 hydrochloride**.

Property	Value	Reference
CAS Number	168986-61-6	
Molecular Formula	C ₁₈ H ₂₈ ClN ₃ O ₄ S·HCl	
Molecular Weight	454.41 g/mol	[1]
Solubility	Soluble in water to 80 mM	
Storage	Store at Room Temperature	[2]

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Given the potent pharmacological activity of **RS 67506 hydrochloride**, it must be handled with care to prevent accidental exposure through inhalation, ingestion, or skin contact. Engineering controls, such as a chemical fume hood, should be the primary method of exposure control.

Personal Protective Equipment (PPE) Recommendations

The following PPE is mandatory when handling **RS 67506 hydrochloride**, particularly in its powdered form.

PPE Category	Recommendation	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against skin contact. The outer glove should be changed immediately upon contamination.
Body Protection	A disposable, solid-front laboratory coat with long sleeves and tight-fitting cuffs.	Prevents contamination of personal clothing and skin.
Eye & Face Protection	Tightly fitting safety goggles with side shields. A face shield should be worn over goggles when handling larger quantities or if there is a splash hazard.	Protects against splashes and airborne particles entering the eyes.
Respiratory Protection	Required when handling the powder outside of a certified chemical fume hood or ventilated balance enclosure. A NIOSH-approved N95 or higher-rated respirator is recommended.	Minimizes the risk of inhaling fine particles of the potent compound.

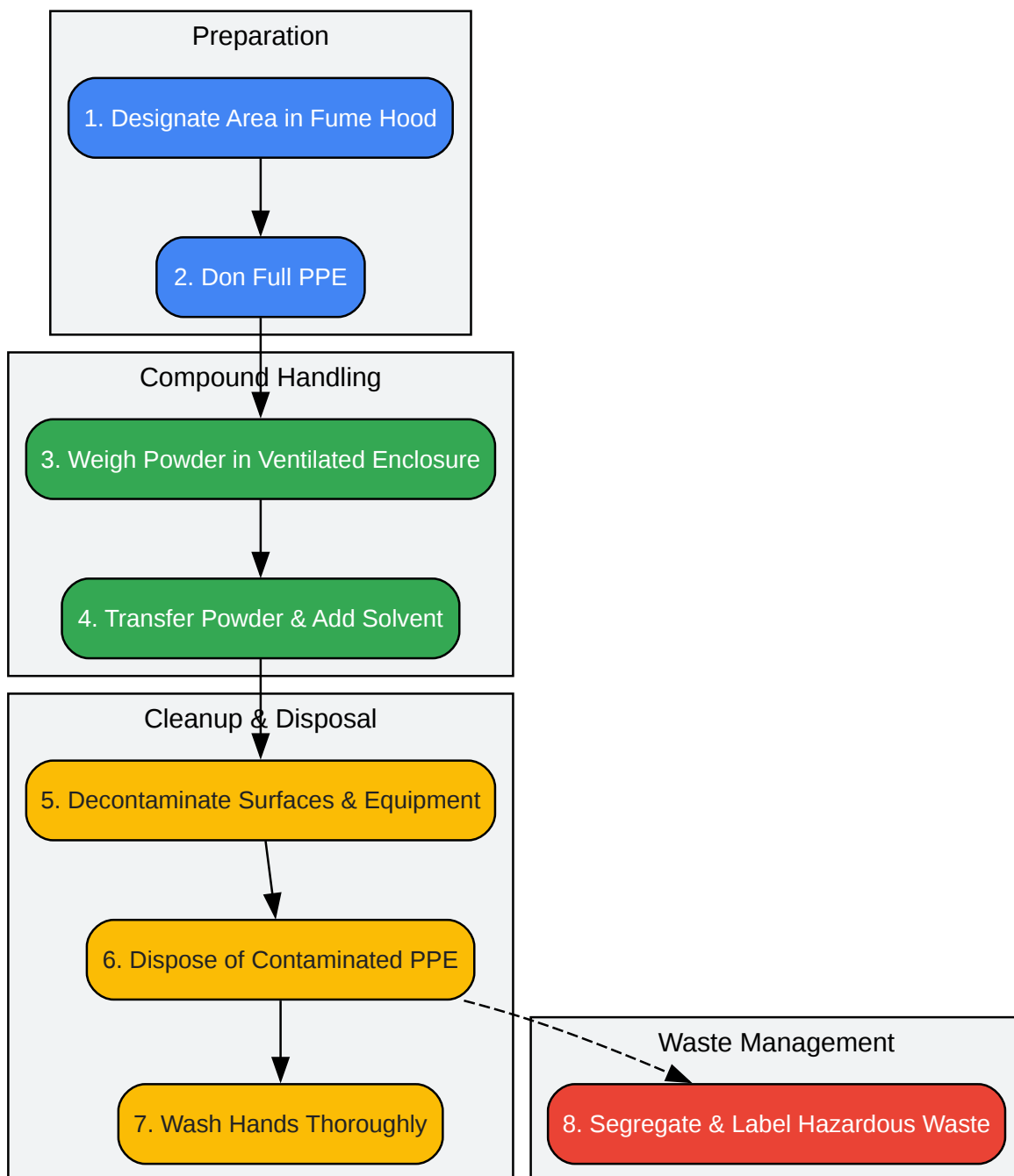
Experimental Protocol: Standard Operating Procedure for Solution Preparation

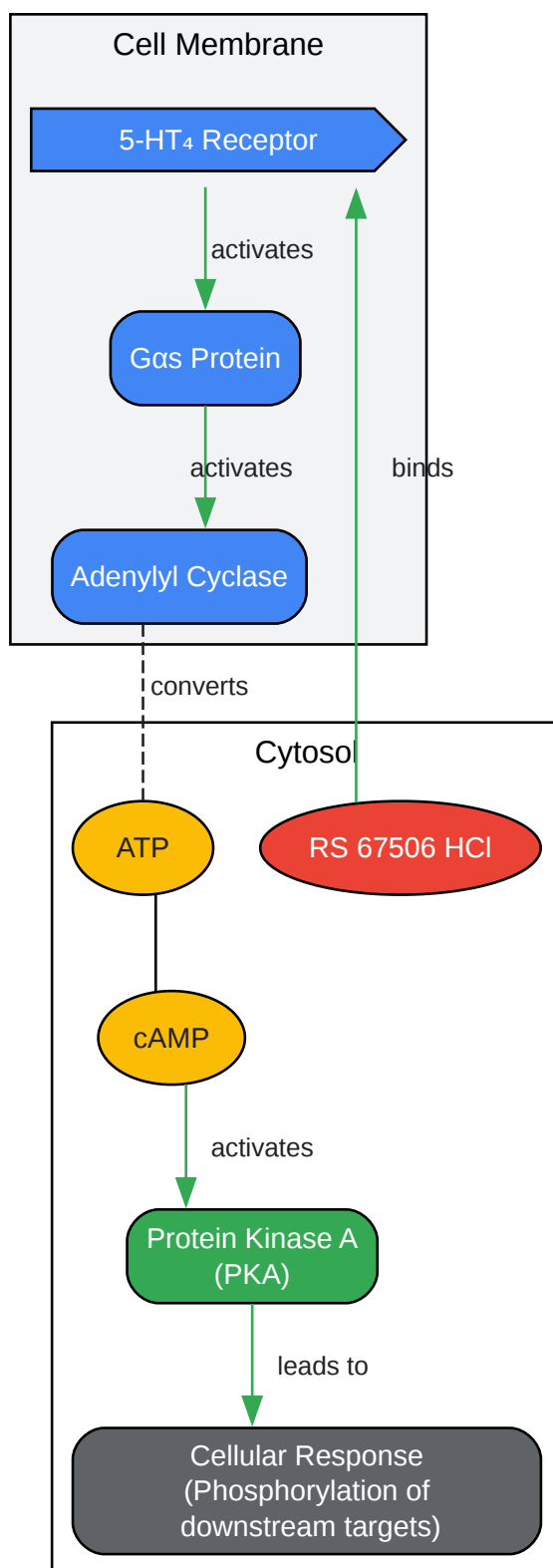
This protocol outlines the step-by-step process for safely preparing a stock solution of **RS 67506 hydrochloride**.

- Preparation:
 - Designate a specific work area within a certified chemical fume hood.
 - Cover the work surface with absorbent, disposable bench paper.

- Assemble all necessary equipment: analytical balance, weigh paper, spatulas, vials, and solvent.
- Don all required PPE as specified in the table above.
- Weighing the Compound:
 - Perform all weighing operations within a ventilated balance enclosure or chemical fume hood to contain any airborne powder.
 - Carefully transfer the desired amount of **RS 67506 hydrochloride** powder onto weigh paper using a clean spatula.
 - Record the exact weight.
- Solubilization:
 - Carefully transfer the weighed powder into an appropriate storage vial.
 - Add the desired volume of solvent (e.g., water) to the vial.
 - Secure the cap and mix by vortexing or gentle agitation until the solid is completely dissolved.
- Post-Handling Decontamination:
 - Wipe down all surfaces, equipment, and the outside of the primary container with a suitable deactivating solution (e.g., 70% ethanol), followed by a dry wipe.
 - Carefully doff the outer pair of gloves and dispose of them as hazardous waste.
 - Remove the remaining PPE and dispose of disposable items appropriately.
- Hand Hygiene:
 - Wash hands thoroughly with soap and water immediately after the procedure is complete.

Experimental Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. RS 67506 | C₁₈H₂₉Cl₂N₃O₄S | CID 133075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling RS 67506 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662567#personal-protective-equipment-for-handling-rs-67506-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com